

C.I. Direct Blue 75: A Technical Overview of a Trisazo Dye

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Compound of Interest

Compound Name: C.I. Direct blue 75

Cat. No.: B1582028

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An In-depth Guide for Researchers and Drug Development Professionals

Introduction

C.I. Direct Blue 75 is a trisazo dye, a class of synthetic organic colorants characterized by the presence of three azo groups (-N=N-). As a direct dye, it is designed for dyeing cellulosic fibers such as cotton, paper, and leather directly, without the need for a mordant. Its molecular complexity and properties make it a subject of interest for various industrial and scientific applications. This technical guide provides a comprehensive overview of **C.I. Direct Blue 75**, including its chemical and physical properties, a detailed look at its synthesis and application, and a discussion of its toxicological profile based on the general understanding of trisazo dyes.

Chemical and Physical Properties

C.I. Direct Blue 75 is a dark blue powder that is soluble in water.^{[1][2]} It belongs to the trisazo chemical class and is identified by the Colour Index (C.I.) number 34220 and CAS number 6428-60-0.^{[1][2]} The key identification and physicochemical properties of **C.I. Direct Blue 75** are summarized in the table below.

Property	Value	Reference
C.I. Name	C.I. Direct Blue 75	[1]
C.I. Number	34220	[1][2]
CAS Number	6428-60-0	[1][2]
Chemical Class	Trisazo	[1][2]
Molecular Formula	C42H25N7Na4O13S4	[1]
Molecular Weight	1055.91 g/mol	[1]
Physical Appearance	Dark blue powder	[1][2]
Hue	Dull Blue	[2]
Solubility	Soluble in water, insoluble in other organic solvents.	[1]

Spectral and Fastness Properties

While a specific absorption maximum (λ_{max}) for **C.I. Direct Blue 75** is not readily available in the reviewed literature, direct dyes typically exhibit strong absorption in the visible region of the electromagnetic spectrum. The fastness properties of a dye are crucial for its application and indicate its resistance to various environmental factors. The table below summarizes the available fastness data for **C.I. Direct Blue 75**.

Fastness Property	Rating (ISO)	Rating (AATCC)	Reference
Light Fastness	4-5	4	[1]
Washing (Soaping) Fastness - Fading	2-3	2	[1]
Washing (Soaping) Fastness - Staining	3	3	[1]
Acid Resistance	4	4	[1]
Alkali Resistance	5	4-5	[1]
Water Fastness - Fading	-	-	[1]
Water Fastness - Staining	3	3	[1]

Experimental Protocols

Synthesis of C.I. Direct Blue 75

The synthesis of **C.I. Direct Blue 75** involves a multi-step diazotization and coupling process. A detailed, step-by-step experimental protocol for the industrial synthesis of this specific dye is not publicly available. However, the general manufacturing process can be outlined based on the known chemistry of trisazo dyes.[1][3]

Starting Materials:

- 3-Aminobenzenesulfonic acid
- 5-Aminonaphthalene-2-sulfonic acid
- 4-Hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid
- Sodium nitrite
- Hydrochloric acid

- Sodium carbonate
- Sodium hydroxide

General Procedure:

- **First Diazotization and Coupling:** 3-Aminobenzenesulfonic acid is diazotized using sodium nitrite and hydrochloric acid at a low temperature (0-5 °C). The resulting diazonium salt is then coupled with 5-aminonaphthalene-2-sulfonic acid under controlled pH conditions.
- **Second Diazotization and Coupling:** The product from the first coupling, which is a monoazo compound, is then diazotized again. This second diazonium salt is subsequently coupled with another molecule of 5-aminonaphthalene-2-sulfonic acid to form a disazo intermediate.
- **Third Diazotization and Final Coupling:** The disazo intermediate is diazotized for a third time. The resulting trisazo diazonium salt is finally coupled with 4-hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid in an alkaline medium to yield the final product, **C.I. Direct Blue 75**.[\[1\]](#)
- **Isolation and Purification:** The dye is then isolated from the reaction mixture, typically by salting out, followed by filtration, washing, and drying.

Application of C.I. Direct Blue 75 in Dyeing Cellulosic Fibers

Direct dyes are applied to cellulosic fibers from an aqueous solution, often with the addition of an electrolyte like sodium chloride or sodium sulfate to enhance dye uptake.[\[4\]](#)

Materials and Equipment:

- **C.I. Direct Blue 75**
- Cellulosic fabric (e.g., cotton)
- Sodium chloride (NaCl) or Sodium sulfate (Na₂SO₄)
- Soda ash (Sodium carbonate, Na₂CO₃) (optional, for pH adjustment)

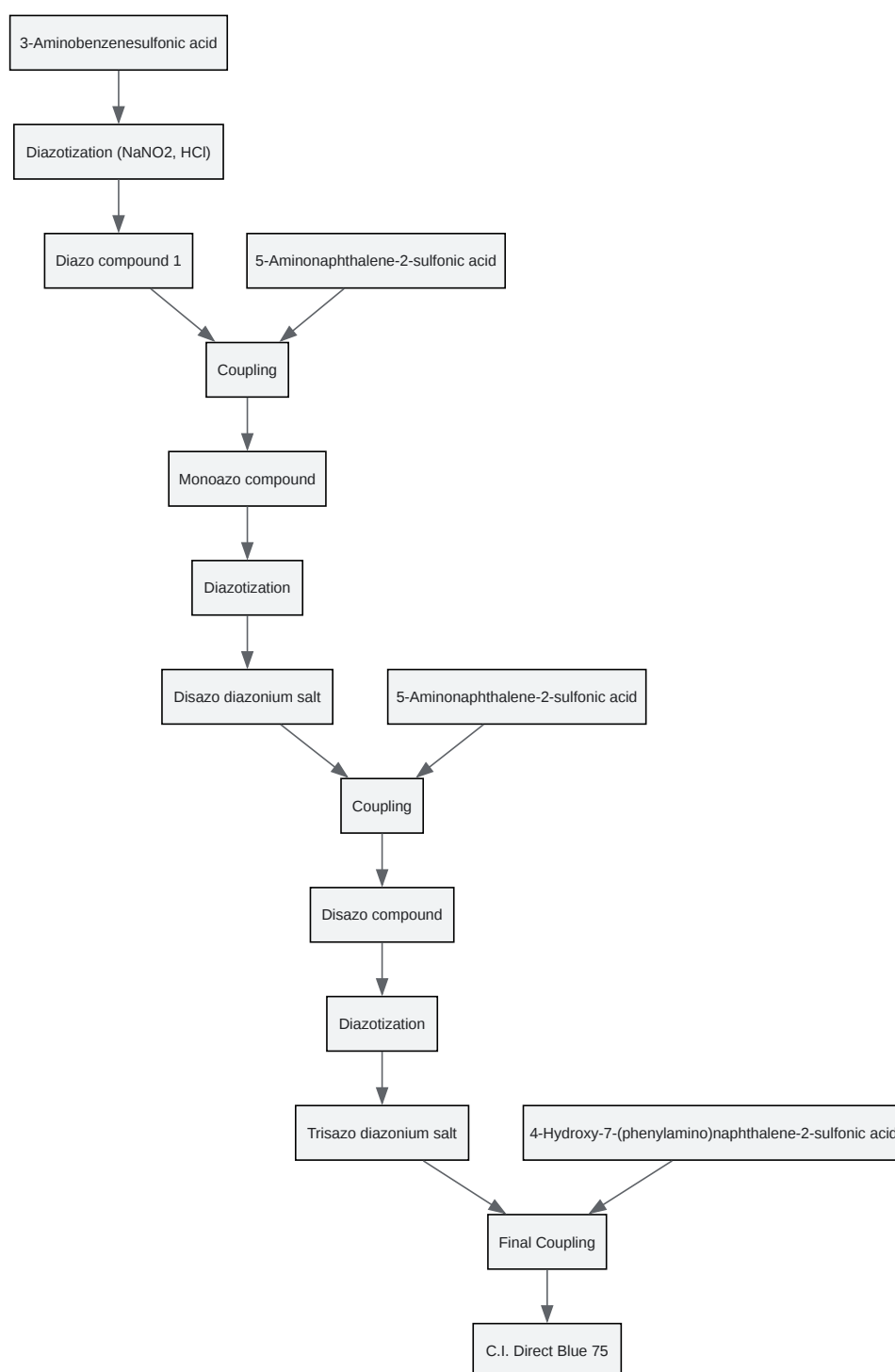
- Wetting agent
- Laboratory dyeing machine or beaker with a heating and stirring mechanism
- Water bath

Procedure:

- Preparation of the Dyebath: A dyebath is prepared with a specific liquor ratio (the ratio of the weight of the goods to be dyed to the volume of the dyebath). The required amount of **C.I. Direct Blue 75** is dissolved in hot water to form a stock solution, which is then added to the dyebath. A wetting agent is also added to ensure uniform wetting of the fabric.
- Dyeing Process: The cellulosic fabric is introduced into the dyebath at a moderate temperature (e.g., 40-50 °C). The temperature is gradually raised to near boiling (90-95 °C) over a period of 30-45 minutes.^[4]
- Addition of Electrolyte: The electrolyte (sodium chloride or sodium sulfate) is added in portions during the dyeing process. The addition of salt reduces the negative charge on the surface of the cellulosic fibers, thereby promoting the exhaustion of the anionic dye onto the fabric.^[4]
- Dyeing and Rinsing: The dyeing is continued at the high temperature for 45-60 minutes to allow for dye penetration and fixation. After dyeing, the fabric is rinsed thoroughly with cold water to remove any unfixed dye.
- After-treatment (Optional): To improve the wet fastness properties of the dyed fabric, an after-treatment with a cationic dye-fixing agent can be applied.

Visualization of Key Processes

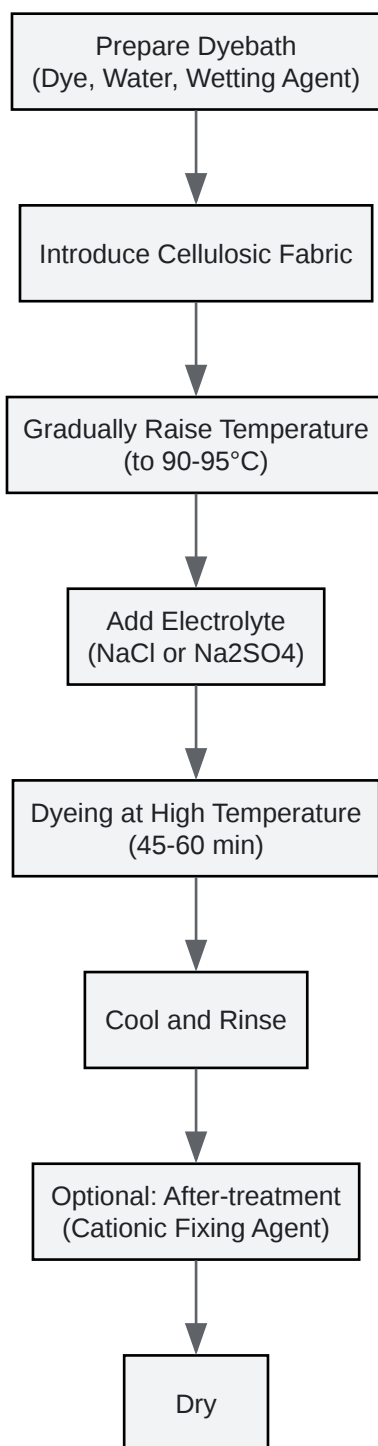
Synthesis Workflow of C.I. Direct Blue 75

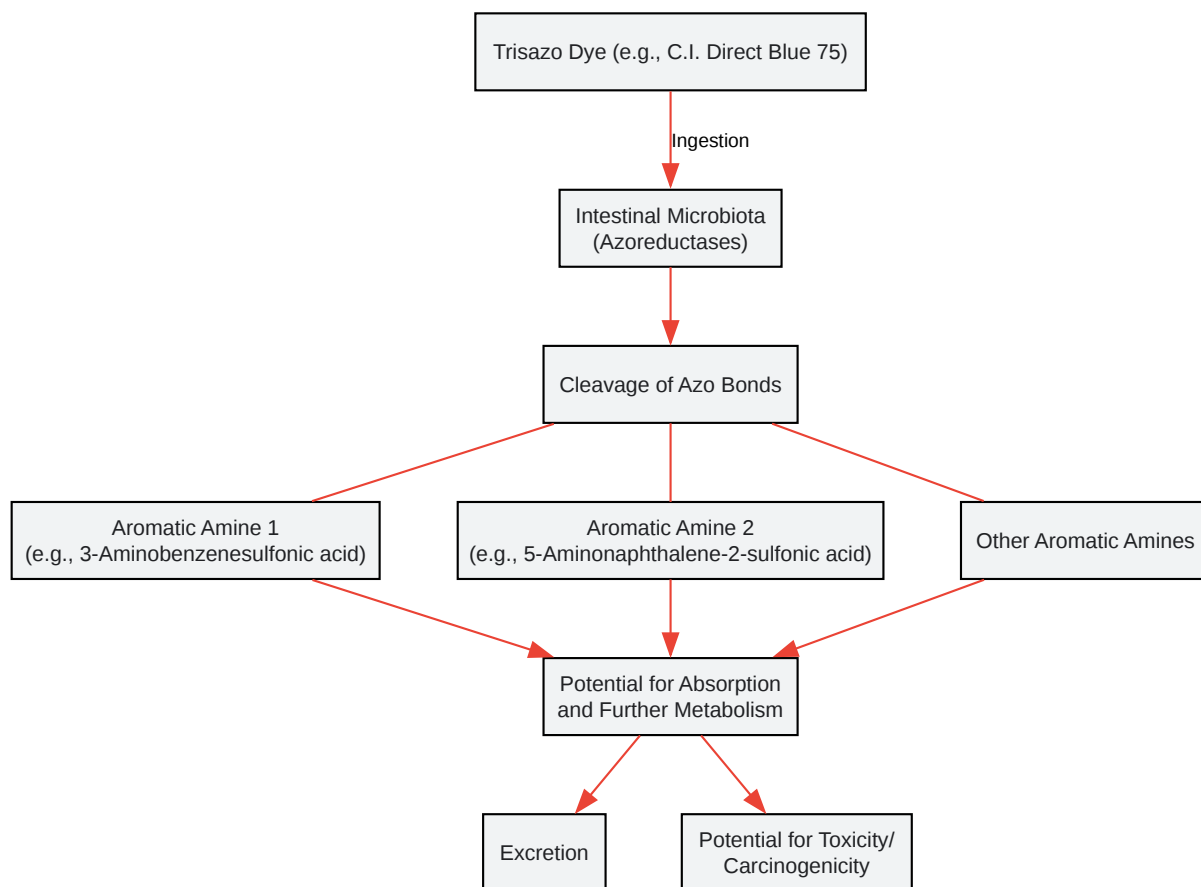


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Caption: Synthesis pathway of **C.I. Direct Blue 75**.

General Dyeing Process Workflow





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